

Solubility Profile of Cyhalothrin-d5 in Organic Solvents: A Technical Overview

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Compound of Interest

Compound Name: Cyhalothrin-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Cyhalothrin-d5**, a deuterated analog of the pyrethroid insecticide Cyhalothrin. Understanding the solubility of this stable isotope-labeled compound is critical for its use as an internal standard in analytical methodologies, particularly in isotope dilution mass spectrometry (IDMS) for residue analysis in environmental and food safety applications. While specific quantitative solubility data for **Cyhalothrin-d5** is not readily available in the public domain, the physicochemical properties of deuterated compounds are nearly identical to their non-deuterated counterparts. Therefore, the solubility data for Cyhalothrin can be used as a reliable surrogate.

Chemical Properties of Cyhalothrin-d5

Cyhalothrin-d5 is an isotope-labeled version of Cyhalothrin where five hydrogen atoms on the phenoxy ring have been replaced by deuterium. This labeling provides a distinct mass signature for use in mass spectrometry-based analytical techniques, allowing for precise quantification by correcting for matrix effects and analyte loss during sample preparation.

Synonyms: λ -Cyhalothrin-(phenoxy-d5), gamma-**Cyhalothrin-d5** Molecular Formula:

C₂₃H₁₄D₅ClF₃NO₃ Molecular Weight: Approximately 454.88 g/mol

Solubility Data

Based on the solubility of the non-deuterated Cyhalothrin, **Cyhalothrin-d5** is expected to exhibit high solubility in a range of common organic solvents. The available data for Cyhalothrin is summarized in the table below. It is important to note that these values are for the non-deuterated form and should be considered as a strong approximation for **Cyhalothrin-d5**. Cyhalothrin is practically insoluble in water.^{[1][2]}

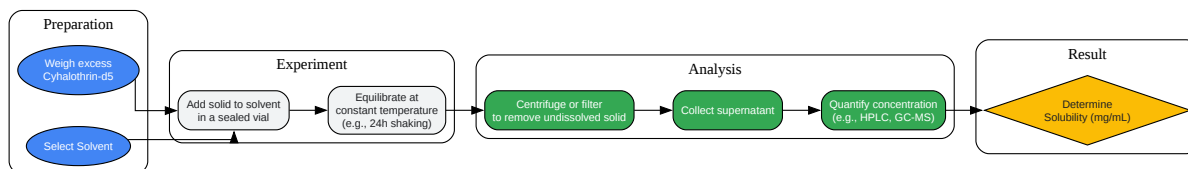
Organic Solvent	Reported Solubility of Cyhalothrin (at 20 °C)
Acetone	>500 g/L ^[1] , 500,000 mg/L ^[3]
Dichloromethane	>500 g/L ^[1]
Methanol	>500 g/L ^[1] , 500,000 mg/L ^[3]
Diethyl Ether	>500 g/L ^[1]
Ethyl Acetate	>500 g/L ^[1]
Hexane	>500 g/L ^[1] , Very soluble
Toluene	>500 g/L ^[1] , 500,000 mg/L ^[3]

Note: The near-identical physical properties between isotopologues suggest that the solubility of **Cyhalothrin-d5** will be very similar to that of Cyhalothrin.

Experimental Protocols

Detailed experimental protocols for determining the solubility of **Cyhalothrin-d5** are not explicitly available. However, a general methodology for determining the solubility of a compound in an organic solvent can be outlined. The most common method is the saturation shake-flask method.

A generalized workflow for determining solubility is presented below.



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A generalized workflow for determining the solubility of a compound in an organic solvent.

Applications of Cyhalothrin-d5 in Research

The primary application of **Cyhalothrin-d5** is as an internal standard for the quantitative analysis of Cyhalothrin residues in various matrices.^[4] Its use in isotope dilution mass spectrometry helps to overcome matrix effects that can lead to biased results in complex samples such as soil, water, and agricultural products. Analytical standards of **Cyhalothrin-d5** are commercially available, typically as solutions in solvents like ethyl acetate at concentrations such as 100 µg/mL.^[5]

Conclusion

While direct experimental data on the solubility of **Cyhalothrin-d5** is scarce, the established data for its non-deuterated analog, Cyhalothrin, provides a robust and reliable estimate. **Cyhalothrin-d5** is expected to be highly soluble in a variety of organic solvents, a critical property that facilitates its use as an effective internal standard in analytical chemistry. Researchers and scientists can confidently use the solubility data of Cyhalothrin as a strong proxy for developing analytical methods and designing experiments involving **Cyhalothrin-d5**.

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